

Technical Guide: Physicochemical Properties of (3-Fluoro-2-nitrophenyl)methanol

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Compound of Interest

Compound Name: (3-Fluoro-2-nitrophenyl)methanol

Cat. No.: B591663

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This document provides a comprehensive overview of the known physical and chemical properties of **(3-Fluoro-2-nitrophenyl)methanol**, a valuable building block in organic synthesis and medicinal chemistry. The information is presented to support research and development activities where this compound is utilized.

Core Physicochemical Data

(3-Fluoro-2-nitrophenyl)methanol, identified by the CAS number 1214323-11-1, is a nitrobenzene derivative with the molecular formula $C_7H_6FNO_3$.^{[1][2][3]} Its molecular weight is approximately 171.13 g/mol.^[2] The compound is typically available as a solid with purity levels reported to be between 95% and 98%.^{[2][3]} For optimal stability, it should be stored at room temperature in a dry, sealed container.

A summary of the key physical properties is provided in the table below. It is important to note that some of these values are predicted and may vary slightly based on experimental conditions and the purity of the sample.

Property	Value	Source
CAS Number	1214323-11-1	[1][2][3][4][5]
Molecular Formula	C ₇ H ₆ FN ₂ O ₃	[1][2]
Molecular Weight	171.13 g/mol	[2]
Boiling Point	295.1 ± 25.0 °C at 760 mmHg	[1]
Density	1.434 ± 0.06 g/cm ³ (at 20°C)	[1]
Flash Point	132.3 ± 23.2 °C	[1]
Refractive Index	1.572	[1]
Physical Form	Solid	
Purity	95% - 98%	[2][3]
Storage	Room Temperature, Sealed in Dry Conditions	
Solubility	Qualitative data suggests some level of solubility.	[6]

Experimental Protocols

Detailed experimental protocols for the determination of all physical properties for this specific compound are not readily available in the public domain. However, standard methodologies for characterizing solid organic compounds are well-established. Below are generalized protocols that would be suitable for determining the key physical properties of **(3-Fluoro-2-nitrophenyl)methanol**.

General Synthesis of a Fluoronitrobenzyl Alcohol Derivative

While a specific protocol for the synthesis of **(3-Fluoro-2-nitrophenyl)methanol** was not found, a representative procedure for a similar compound, (2-Fluoro-3-nitrophenyl)methanol, involves the reduction of the corresponding benzoic acid methyl ester. This can be adapted for the synthesis of the target compound.

Example Protocol:

- Dissolve the starting material, methyl 3-fluoro-2-nitrobenzoate, in an appropriate anhydrous solvent (e.g., toluene) under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to a low temperature (e.g., -78 °C) using a dry ice/acetone bath.
- Slowly add a reducing agent, such as Diisobutylaluminium hydride (DIBAL-H) solution, to the cooled mixture.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by the slow addition of a suitable reagent, such as methanol, followed by an aqueous solution of Rochelle's salt (potassium sodium tartrate).
- Allow the mixture to warm to room temperature and perform an aqueous workup.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., anhydrous magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product using a suitable technique, such as column chromatography on silica gel, to obtain pure **(3-Fluoro-2-nitrophenyl)methanol**.

Determination of Melting Point

The melting point of a solid compound can be determined using a melting point apparatus.

- A small, dry sample of the crystalline solid is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate.

- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Boiling Point

For a solid compound, the boiling point is determined at a specific pressure, typically atmospheric pressure (760 mmHg).

- A small amount of the substance is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured using a thermometer.
- This temperature is the boiling point of the substance at that pressure.

Determination of Density

The density of a solid can be determined by various methods, including the displacement method.

- Weigh a sample of the solid.
- Measure the volume of the sample. For an irregularly shaped solid, this can be done by measuring the volume of a liquid it displaces.
- Density is calculated by dividing the mass of the sample by its volume.

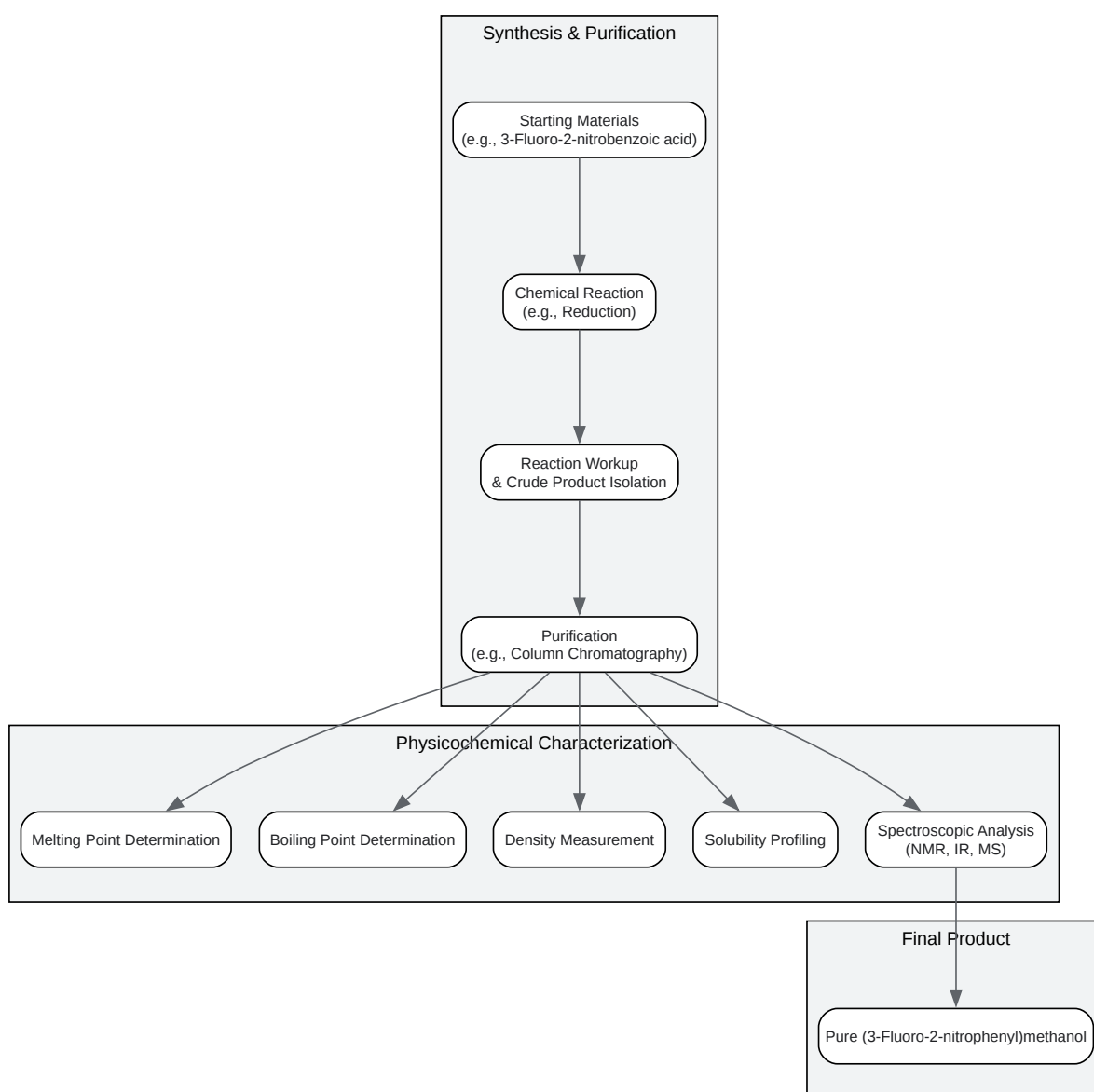
Determination of Solubility

The solubility of a compound in various solvents can be determined by adding a small, weighed amount of the solid to a known volume of the solvent at a specific temperature.

- The mixture is stirred or agitated until no more solid dissolves.
- The concentration of the dissolved solid in the saturated solution is then determined, often by spectroscopic methods or by evaporating the solvent and weighing the residue.
- This process can be repeated with a range of different solvents to create a solubility profile.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound like **(3-Fluoro-2-nitrophenyl)methanol**.



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